

OICR-8268: A Performance Benchmark Against Known DCAF1 Binders

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Compound of Interest

Compound Name: OICR-8268

Cat. No.: B11935679

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **OICR-8268**'s performance against other known DCAF1 binders. The data presented is based on publicly available experimental results, offering an objective analysis for researchers engaged in drug discovery and development.

DCAF1 (DDB1 and CUL4 Associated Factor 1) is a substrate receptor for the CRL4 E3 ubiquitin ligase complex, playing a crucial role in proteasomal degradation.^{[1][2]} Its modulation is a promising therapeutic strategy in various diseases, including cancer. **OICR-8268** is a potent and cell-active small molecule ligand that targets the WDR domain of DCAF1.^{[2][3]} This document benchmarks its performance against other identified DCAF1 binders.

Quantitative Performance Comparison

The following tables summarize the binding affinities and cellular target engagement of **OICR-8268** and other known DCAF1 binders. The data is compiled from various biophysical and cellular assays.

Table 1: Biophysical Binding Affinity of DCAF1 Binders

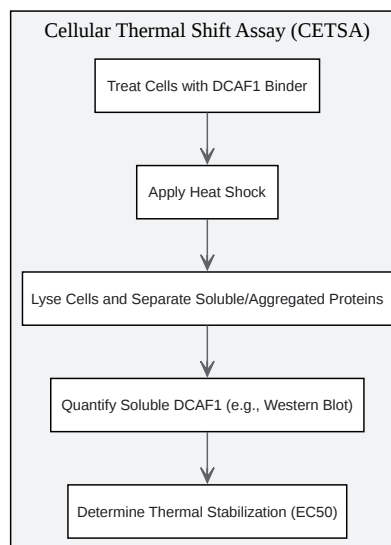
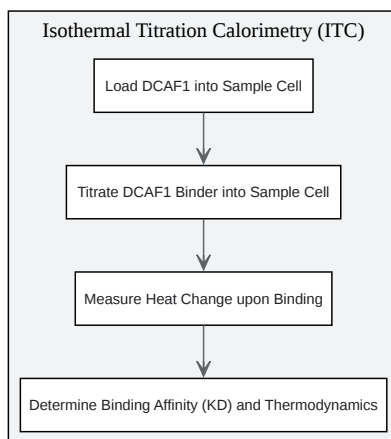
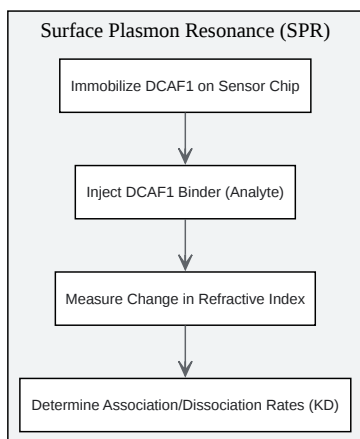
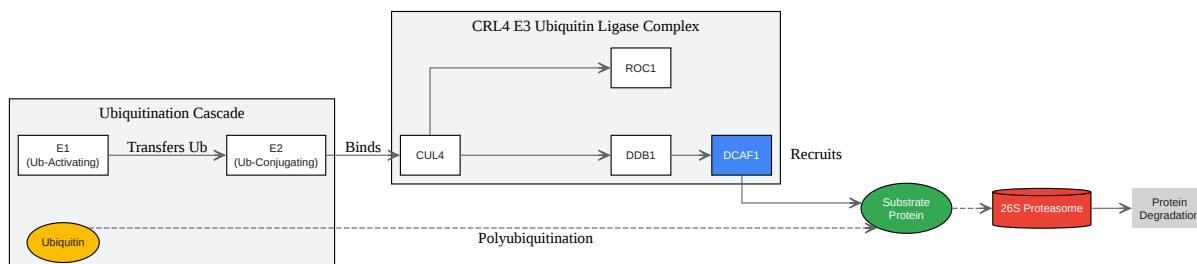
Compound	Assay	Binding Affinity (KD)
OICR-8268	SPR	38 nM[3][4]
ITC	278 nM[3]	
Z1391232269	SPR	11.5 μ M[1][5]
ITC	9 μ M[1]	
Compound 3d	SPR	490 nM[1]
ITC	932 nM[1]	
CYCA-117-70	SPR	70 μ M[6][7]
DCAF1 Binder 13	SPR	<50 nM[8]

Table 2: Cellular Target Engagement of **OICR-8268**

Compound	Assay	Cellular Target Engagement (EC50)
OICR-8268	CETSA	10 μ M[2][3]

Signaling Pathway and Experimental Workflows

To provide a clear understanding of the biological context and the experimental methodologies, the following diagrams illustrate the DCAF1 signaling pathway and the workflows of the key assays used in the characterization of these binders.



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References

- 1. Discovery of Nanomolar DCAF1 Small Molecule Ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. OICR-8268 | DCAF1 ligand | Probechem Biochemicals [probechem.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. tenovapharma.com [tenovapharma.com]
- To cite this document: BenchChem. [OICR-8268: A Performance Benchmark Against Known DCAF1 Binders]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935679#benchmarking-oicr-8268-performance-against-known-dcaf1-binders]

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